

Impact of pH and temperature on Metampicillin stability

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Compound of Interest		
Compound Name:	Metampicillin	
Cat. No.:	B1676330	Get Quote

Metampicillin Stability: A Technical Support Resource

This technical support center provides researchers, scientists, and drug development professionals with comprehensive information regarding the stability of **Metampicillin** under various pH and temperature conditions.

Frequently Asked Questions (FAQs)

Q1: What is **Metampicillin** and how does it relate to Ampicillin?

A1: **Metampicillin** is a penicillin antibiotic that is a prodrug of Ampicillin. It is synthesized by the reaction of Ampicillin with formaldehyde. In aqueous solutions, **Metampicillin** hydrolyzes to form Ampicillin. This hydrolysis is a key factor in its stability profile.[1]

Q2: What are the primary factors influencing **Metampicillin**'s stability?

A2: The stability of **Metampicillin**, and β -lactam antibiotics in general, is primarily influenced by pH and temperature. The hydrolysis of the β -lactam ring is the main degradation pathway, and this process is catalyzed by both acidic and basic conditions. Elevated temperatures accelerate this degradation.

Q3: How does pH affect the stability of Metampicillin?







A3: **Metampicillin**'s stability is significantly dependent on pH. It is most stable in slightly acidic to neutral conditions. Under strongly acidic or alkaline conditions, the rate of hydrolysis increases substantially. For instance, studies on the closely related Ampicillin show that base-catalyzed hydrolysis is significantly greater than acid-catalyzed and neutral pH hydrolysis.[2]

Q4: How does temperature impact the stability of **Metampicillin**?

A4: Temperature has a profound effect on the degradation rate of **Metampicillin**. As with most chemical reactions, an increase in temperature accelerates the rate of hydrolysis. Studies on β -lactam antibiotics have shown a 2.5 to 3.9-fold increase in hydrolysis rates for every 10°C rise in temperature.[2][3] For long-term storage of solutions, it is recommended to use low temperatures, such as refrigeration (2-8°C) or freezing (-20°C or -70°C).

Q5: What are the degradation products of **Metampicillin**?

A5: The primary degradation pathway for **Metampicillin** is hydrolysis to Ampicillin and formaldehyde. Ampicillin itself can then undergo further degradation, primarily through the cleavage of the β -lactam ring. The resulting degradation products are unlikely to possess significant antimicrobial activity.[2]

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Possible Cause	Recommended Action
Rapid loss of potency in solution	Inappropriate pH: The pH of the solution may be too acidic or too alkaline.	Adjust the pH of the solution to the optimal stability range (slightly acidic to neutral, around pH 4-7). Use appropriate buffers to maintain the pH.
High temperature: The solution is being stored at or exposed to elevated temperatures.	Store stock solutions and experimental samples at recommended low temperatures (e.g., 2-8°C for short-term, -20°C or -70°C for long-term). Avoid repeated freeze-thaw cycles.	
Inconsistent experimental results	Variable stability: Fluctuations in pH and/or temperature during the experiment.	Ensure consistent pH and temperature control throughout the experimental procedure. Use a calibrated pH meter and a temperature-controlled environment (e.g., water bath, incubator).
Degradation during sample preparation: The sample preparation method may be causing degradation.	Minimize the time between sample preparation and analysis. Keep samples on ice or at controlled room temperature for the shortest possible duration.	
Precipitation in solution	Solubility issues: The concentration of Metampicillin may exceed its solubility at the given pH and temperature.	Check the solubility of Metampicillin under your experimental conditions. You may need to adjust the concentration or the solvent system.



Quantitative Data Summary

Since **Metampicillin** rapidly hydrolyzes to Ampicillin in aqueous solutions, the stability of Ampicillin is a critical determinant of the overall stability of a **Metampicillin** formulation. The following table summarizes the stability of Ampicillin under various pH and temperature conditions, which can be used as a proxy for the stability of **Metampicillin** following its initial conversion.

рН	Temperature (°C)	Half-life (t½)	Degradation Rate Constant (k)
4	25	Varies	-
7	25	5.3 - 27 days	-
9	25	Varies	-
7	50	Significantly shorter than at 25°C	Increases with temperature
7	60	Significantly shorter than at 50°C	Increases with temperature

Note: Specific quantitative data for **Metampicillin**'s pH-rate profile is not readily available in the literature. The data for Ampicillin is provided as a close approximation. The half-life at pH 7 and 25°C shows a range, reflecting the variability in experimental conditions and buffer systems used in different studies.[2][3]

Experimental Protocols Stability-Indicating HPLC Method for Metampicillin

A stability-indicating High-Performance Liquid Chromatography (HPLC) method is essential for accurately quantifying **Metampicillin** and its degradation products.

Objective: To develop and validate an HPLC method that separates **Metampicillin** from its degradation products, primarily Ampicillin.

Materials:



- Metampicillin reference standard
- Ampicillin reference standard
- · HPLC grade acetonitrile
- HPLC grade methanol
- Phosphate buffer (e.g., potassium phosphate monobasic)
- Acids (e.g., hydrochloric acid, phosphoric acid) for pH adjustment
- Bases (e.g., sodium hydroxide) for pH adjustment
- Purified water

Instrumentation:

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μm particle size)

Chromatographic Conditions (Example):

- Mobile Phase: A gradient of phosphate buffer (pH adjusted to 6.5) and acetonitrile.
- Flow Rate: 1.0 mL/min
- · Detection Wavelength: 230 nm
- Injection Volume: 20 μL
- Column Temperature: 25°C

Method Validation: The method should be validated according to ICH guidelines, including specificity, linearity, accuracy, precision, and robustness. Forced degradation studies are crucial to demonstrate the stability-indicating nature of the method.



Forced Degradation Studies

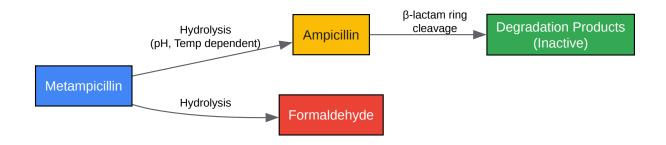
Objective: To generate the degradation products of **Metampicillin** under various stress conditions to confirm the specificity of the stability-indicating analytical method.

Procedure:

- Acid Hydrolysis: Expose a solution of Metampicillin to 0.1 M HCl at room temperature and elevated temperature (e.g., 60°C).
- Base Hydrolysis: Expose a solution of **Metampicillin** to 0.1 M NaOH at room temperature.
- Oxidative Degradation: Treat a solution of Metampicillin with 3% hydrogen peroxide at room temperature.
- Thermal Degradation: Expose solid Metampicillin and a solution of Metampicillin to dry heat (e.g., 80°C).
- Photodegradation: Expose a solution of Metampicillin to UV light (e.g., 254 nm) and visible light.

For each condition, samples should be taken at various time points and analyzed by the stability-indicating HPLC method to track the formation of degradation products and the decrease in the parent compound.

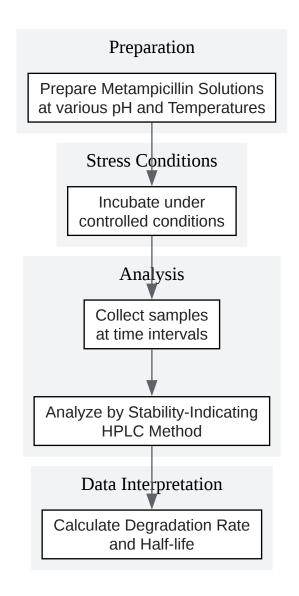
Visualizations



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Caption: **Metampicillin** degradation pathway.





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Caption: Experimental workflow for stability testing.

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References



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